

IUPAC name and CAS number for p-diacetylbenzene

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Compound of Interest

Compound Name: 1,4-Diacetylbenzene

Cat. No.: B086990

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An In-depth Technical Guide to **1,4-Diacetylbenzene** for Researchers and Drug Development Professionals

Introduction

1,4-Diacetylbenzene, also known as p-diacetylbenzene, is an aromatic ketone that serves as a versatile building block in organic synthesis and materials science. Its symmetrical structure, featuring a central benzene ring substituted with two acetyl groups at the para positions, makes it a valuable precursor for the synthesis of a wide range of compounds, including pharmaceuticals, polymers, and metal-organic frameworks. This technical guide provides a comprehensive overview of its chemical identity, physicochemical properties, synthesis, and key applications, with a focus on its relevance to researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

The definitive identification of a chemical compound is crucial for research and development. The standard nomenclature and registry number for p-diacetylbenzene are provided below.

- IUPAC Name: 1-(4-acetylphenyl)ethanone[1][2][3]
- Other Names: p-Diacetylbenzene, 1,1'-(1,4-phenylene)bis(ethanone), p-Acetylacetophenone[1][2][4][5]

- CAS Number: 1009-61-6[1][2][4]
- Molecular Formula: C₁₀H₁₀O₂[5][6]
- Molecular Weight: 162.19 g/mol [5][6]

Physicochemical Data

A summary of the key physicochemical properties of **1,4-diacetylbenzene** is presented in the table below, offering a quick reference for experimental design.

Property	Value	Reference
Melting Point	111-113 °C	[6]
Boiling Point	120 °C at 1 mmHg	[6]
Density	1.0613 g/cm ³ (rough estimate)	[6]
Water Solubility	6.309 mg/L at 25 °C	[6]
Appearance	White to light brown crystalline powder	[6]

Spectral Data

Spectroscopic data are essential for the structural elucidation and purity assessment of a compound. The characteristic spectral data for **1,4-diacetylbenzene** are summarized in the following tables.

¹H NMR Spectroscopy (CDCl₃)[7]

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
7.98	s	4H	Aromatic (Ar-H)
2.62	s	6H	Acetyl (CH ₃)

¹³C NMR Spectroscopy (CDCl₃)[7]

Chemical Shift (δ) ppm	Assignment
197.7	C=O
139.9	Aromatic (Ar-C)
128.4	Aromatic (Ar-CH)
26.9	-COCH ₃

Infrared (IR) Spectroscopy (KBr Pellet)[[7](#)]

Wavenumber (cm ⁻¹)	Assignment
~1680	C=O stretch
~1600, ~1400	Aromatic C=C stretch
~1265	C-C stretch

Mass Spectrometry (Electron Ionization)[[1](#)][[7](#)]

m/z	Assignment
162	[M] ⁺
147	[M-CH ₃] ⁺
119	[M-COCH ₃] ⁺
91	[C ₇ H ₇] ⁺

Experimental Protocols

1,4-Diacetylbenzene is a key starting material for the synthesis of various organic compounds. One of the most prominent applications is in the synthesis of bis-chalcones, which are known to exhibit a wide range of biological activities.

Synthesis of Bis-Chalcones via Claisen-Schmidt Condensation

This protocol describes the acid-catalyzed condensation of **1,4-diacetylbenzene** with an aromatic aldehyde to yield a bis-chalcone.[\[2\]](#)[\[8\]](#)

Materials:

- **1,4-Diacetylbenzene**
- Substituted aromatic aldehyde (e.g., 4-hydroxy-3-methoxybenzaldehyde, also known as vanillin)[\[8\]](#)
- Ethanol
- Concentrated Sulfuric Acid ($\text{c-H}_2\text{SO}_4$)
- Round-bottom flask
- Reflux condenser
- Stirring apparatus
- Filtration apparatus

Procedure:

- To a stirred solution of **1,4-diacetylbenzene** (1 equivalent) in ethanol in a round-bottom flask, add concentrated sulfuric acid (1 equivalent).
- Reflux the mixture for 30 minutes.[\[8\]](#)
- Add a solution of the substituted aromatic aldehyde (2 equivalents) in ethanol to the reaction mixture.[\[8\]](#)
- Continue to reflux the resulting mixture for 12-24 hours.[\[8\]](#)
- Monitor the reaction progress using Thin Layer Chromatography (TLC).

- After completion, cool the reaction mixture to room temperature.
- If a solid precipitates, collect the crude product by vacuum filtration and wash it with cold ethanol and diethyl ether.[8]
- If no precipitate forms, concentrate the solution under reduced pressure and purify the residue by column chromatography (e.g., silica gel with an ethyl acetate/hexanes eluent).[8]

Applications in Research and Development

Drug Discovery and Medicinal Chemistry

While **1,4-diacetylbenzene** itself is not known for significant biological activity, it serves as a crucial scaffold for the synthesis of molecules with therapeutic potential.[9] Its ability to undergo condensation reactions on both acetyl groups allows for the creation of symmetrical bis-heterocyclic compounds and chalcones.[9] Chalcones, in particular, are a class of compounds that have demonstrated a broad spectrum of pharmacological activities, including antimicrobial, anti-inflammatory, and anticancer properties.[2][10] The synthesis of bis-chalcones from **1,4-diacetylbenzene** is a straightforward approach to generating novel compounds for drug screening and lead optimization.[2][8]



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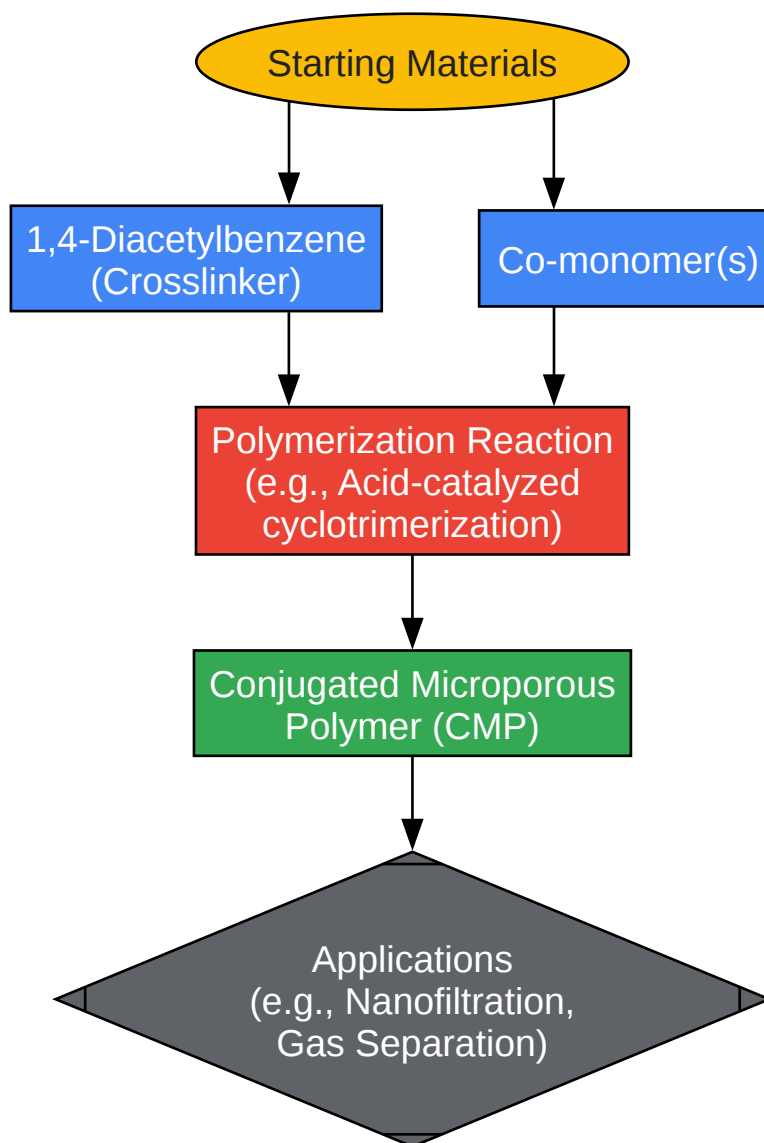
Caption: Synthetic workflow for producing biologically active bis-chalcones.

Materials Science

In the field of materials science, **1,4-diacetylbenzene** is utilized as a rigid building block for the construction of porous organic polymers.[11] Its linear and symmetrical structure makes it an ideal cross-linker in the synthesis of conjugated microporous polymers (CMPs).[11] These

materials are characterized by high thermal stability, chemical inertness, and a defined pore structure, making them suitable for applications such as gas storage, separation, and catalysis.

[11]



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Caption: Workflow for the synthesis of conjugated microporous polymers.

Conclusion

1,4-Diacetylbenzene is a commercially available and synthetically versatile compound with significant applications in both medicinal chemistry and materials science. Its straightforward

reactivity and symmetrical structure allow for the efficient construction of complex molecules and functional materials. For researchers and drug development professionals, it represents a valuable starting point for the discovery of new bioactive compounds, particularly through the synthesis of chalcone derivatives. In materials science, its role as a rigid linker is key to the development of advanced porous polymers. This guide provides the foundational technical information required to effectively utilize **1,4-diacetylbenzene** in a research and development setting.

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References

- 1. 1,4-Diacetylbenzene | C₁₀H₁₀O₂ | CID 13888 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Synthesis of Chalcones Derivatives and Their Biological Activities: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Showing Compound 1,4-Diacetylbenzene (FDB004380) - FooDB [foodb.ca]
- 4. p-diacetylbenzene [stenutz.eu]
- 5. 1,4-ジアセチルベンゼン 99% | Sigma-Aldrich [sigmaaldrich.com]
- 6. 1,4-Diacetylbenzene | 1009-61-6 [chemicalbook.com]
- 7. benchchem.com [benchchem.com]
- 8. Practical Synthesis of Chalcone Derivatives and Their Biological Activities [mdpi.com]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. 1,4-Diacetylbenzene|High-Purity Research Compound [benchchem.com]
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